

# Application Notes: Concentration Calculations for Rubidium Nitrate Solutions

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## Compound of Interest

Compound Name: Rubidium nitrate

Cat. No.: B080625

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These application notes provide a comprehensive guide to preparing and quantifying aqueous solutions of **rubidium nitrate** ( $\text{RbNO}_3$ ). Accurate concentration determination is crucial for experimental reproducibility in research, drug development, and various scientific applications.

## Fundamental Properties of Rubidium Nitrate

A thorough understanding of the physicochemical properties of **rubidium nitrate** is essential for accurate solution preparation. Key properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	$\text{RbNO}_3$	[1]
Molar Mass	147.473 g/mol	[1]
Appearance	White crystalline powder	[1]
Density (solid)	3.11 g/cm <sup>3</sup> (at 25 °C)	[1]
Solubility in Water	44.28 g/100 mL (16 °C)	[1]
65.0 g/100 mL (25 °C)	[1]	

## Concentration Calculations

Several units are used to express the concentration of a solution. The choice of unit depends on the specific application.

Molarity is defined as the number of moles of solute per liter of solution. It is the most common unit of concentration in chemistry.

Formula:  $\text{Molarity (M)} = \text{Moles of Solute} / \text{Volume of Solution (L)}$

Example Calculation: To prepare 500 mL of a 0.5 M **rubidium nitrate** solution:

- Calculate the moles of  $\text{RbNO}_3$  required:  $\text{Moles} = \text{Molarity} \times \text{Volume (L)} = 0.5 \text{ mol/L} \times 0.5 \text{ L} = 0.25 \text{ mol}$
- Calculate the mass of  $\text{RbNO}_3$  required:  $\text{Mass (g)} = \text{Moles} \times \text{Molar Mass} = 0.25 \text{ mol} \times 147.473 \text{ g/mol} = 36.87 \text{ g}$

Molality is defined as the number of moles of solute per kilogram of solvent. Molality is independent of temperature changes.

Formula:  $\text{Molality (m)} = \text{Moles of Solute} / \text{Mass of Solvent (kg)}$

Example Calculation: To prepare a 0.5 m **rubidium nitrate** solution using 250 g of water:

- Calculate the moles of  $\text{RbNO}_3$  required:  $\text{Moles} = \text{Molality} \times \text{Mass of Solvent (kg)} = 0.5 \text{ mol/kg} \times 0.250 \text{ kg} = 0.125 \text{ mol}$
- Calculate the mass of  $\text{RbNO}_3$  required:  $\text{Mass (g)} = \text{Moles} \times \text{Molar Mass} = 0.125 \text{ mol} \times 147.473 \text{ g/mol} = 18.43 \text{ g}$

This is the mass of the solute in grams per 100 grams of the solution.

Formula:  $\text{Mass Percent (\%)} = (\text{Mass of Solute} / \text{Mass of Solution}) \times 100$

Example Calculation: To prepare 200 g of a 10% (w/w) **rubidium nitrate** solution:

- Calculate the mass of  $\text{RbNO}_3$  required:  $\text{Mass of RbNO}_3 = (10 / 100) \times 200 \text{ g} = 20 \text{ g}$
- Calculate the mass of water required:  $\text{Mass of Water} = \text{Mass of Solution} - \text{Mass of Solute} = 200 \text{ g} - 20 \text{ g} = 180 \text{ g}$

## Density of Aqueous Rubidium Nitrate Solutions

The density of a solution is required to interconvert between molarity and molality. The table below provides the density of aqueous **rubidium nitrate** solutions at various molalities and temperatures.<sup>[2]</sup>

Molality (mol/kg)	Density at 10.0 °C (g/cm <sup>3</sup> )	Density at 25.0 °C (g/cm <sup>3</sup> )
0.5	1.0475	1.0441
1.0	1.0927	1.0888
1.5	1.1362	1.1318
2.0	1.1781	1.1732
2.5	1.2185	1.2131
3.0	1.2575	1.2517

## Experimental Protocols

### Protocol for the Preparation of a 1 M Rubidium Nitrate Solution

This protocol details the steps to prepare 100 mL of a 1 M aqueous solution of **rubidium nitrate**.

Materials and Equipment:

- **Rubidium nitrate** ( $\text{RbNO}_3$ ), solid
- Deionized water
- 100 mL volumetric flask
- Analytical balance
- Weighing paper or boat
- Spatula

- Funnel
- Wash bottle with deionized water
- Beaker
- Glass stirring rod

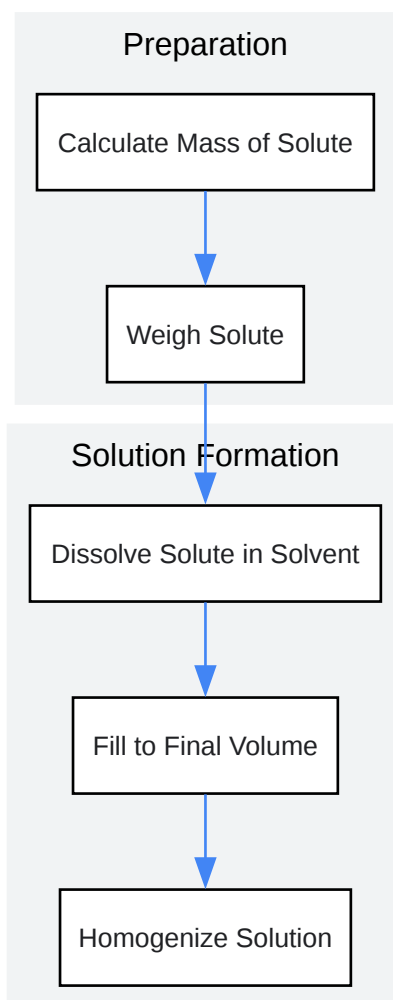
Procedure:

- Calculate the required mass of **rubidium nitrate**:
  - Molar Mass of  $\text{RbNO}_3 = 147.473 \text{ g/mol}$
  - Desired Molarity =  $1.0 \text{ mol/L}$
  - Desired Volume =  $100 \text{ mL} = 0.1 \text{ L}$
  - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molar Mass (g/mol)}$
  - $\text{Mass (g)} = 1.0 \text{ mol/L} \times 0.1 \text{ L} \times 147.473 \text{ g/mol} = 14.747 \text{ g}$
- Weigh the **rubidium nitrate**:
  - Place a clean, dry weighing boat on the analytical balance and tare it.
  - Carefully add  $14.747 \text{ g}$  of **rubidium nitrate** to the weighing boat using a spatula.
- Dissolve the **rubidium nitrate**:
  - Place a funnel in the neck of the  $100 \text{ mL}$  volumetric flask.
  - Carefully transfer the weighed **rubidium nitrate** into the flask.
  - Add approximately  $50 \text{ mL}$  of deionized water to the flask.
  - Gently swirl the flask to dissolve the solid. A glass stirring rod may be used to aid dissolution in a beaker before transferring to the volumetric flask.

- Bring the solution to the final volume:
  - Once the solid is completely dissolved, add deionized water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
  - Use a wash bottle for the final additions to ensure accuracy.
- Homogenize the solution:
  - Cap the volumetric flask and invert it several times to ensure the solution is thoroughly mixed and the concentration is uniform.

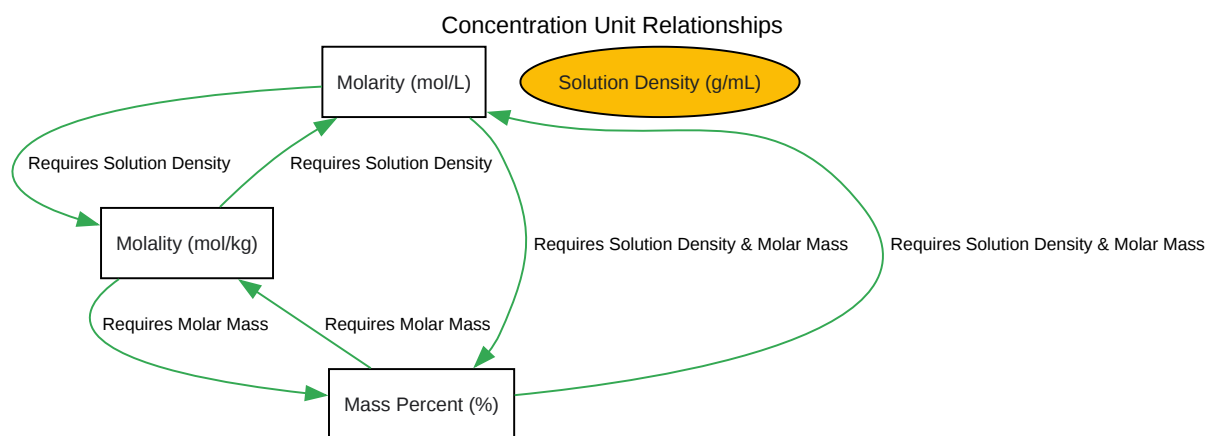
## Visualizations

### Experimental Workflow for Preparing a Standard Solution



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Caption: Workflow for preparing a standard solution.



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Caption: Relationships between concentration units.

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## References

- 1. Rubidium nitrate - Sciencemadness Wiki [sciencemadness.org]
- 2. advancedthermo.com [advancedthermo.com]
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